

Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate IUPAC nomenclature and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate

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An In-depth Technical Guide to Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate

This technical guide provides a comprehensive overview of **Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The guide details its chemical nomenclature, physical and chemical properties, and common synthesis protocols. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

IUPAC Nomenclature and Synonyms

The compound with the chemical structure $C_{12}H_{11}F_3O_3$ is formally named ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^{[1][2]} Due to its complex structure, it is also known by several synonyms, which are frequently used in commercial and research contexts.

A comprehensive list of these synonyms is provided below:

- Ethyl (4-trifluoromethylbenzoyl)acetate^{[1][3][4]}
- 3-Oxo-3-(4-trifluoromethylphenyl)propanoic acid ethyl ester^{[1][3]}
- Ethyl 3-(4-(trifluoromethyl)phenyl)-3-oxopropanoate^[1]

- Ethyl 4-(trifluoromethyl)benzoylacetate[1]
- beta-Oxo-4-(trifluoromethyl)benzenepropanoic acid ethyl ester[4][5]
- Ethyl 2-[4-(TrifluoroMethyl)benzoyl]acetate[4]
- ETHYL 3-(4-TRIFLUOROMETHYL-PHENYL)-3-OXOPROPANOATE[4]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate** is presented in the table below. This data is crucial for its handling, storage, and application in chemical reactions.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ F ₃ O ₃
Molecular Weight	260.21 g/mol [1][2]
CAS Number	106263-53-0[1]
Boiling Point	248-249 °C (lit.)[3]
Density	1.270 g/mL at 25 °C (lit.)[3]
Refractive Index	n _{20/D} 1.4880 (lit.)[3]
Appearance	Powder[5]
Storage	Room Temperature, Sealed in dry conditions[4]

Experimental Protocols: Synthesis

The primary method for the synthesis of **Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate** is the Claisen condensation. This reaction involves the condensation of an ester with a ketone, in this case, the reaction between ethyl trifluoroacetate and ethyl acetate in the presence of a base.

A typical experimental protocol is as follows:

- **Preparation of the reaction mixture:** In a reaction vessel equipped with a stirrer, thermometer, and a dropping funnel, a solution of sodium ethoxide in ethanol is prepared. An organic solvent may also be present.
- **Addition of reactants:** Ethyl trifluoroacetate and ethyl acetate are added to the reaction mixture. The order and rate of addition are controlled to manage the reaction temperature.
- **Reaction conditions:** The mixture is stirred at a controlled temperature, typically ranging from room temperature to a slightly elevated temperature, for a period of several hours to ensure the completion of the condensation reaction.
- **Work-up:** Upon completion, the reaction is quenched, often by the addition of an acid. The product is then extracted using an organic solvent.
- **Purification:** The crude product is purified by techniques such as distillation under reduced pressure or column chromatography to yield pure **Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate**.

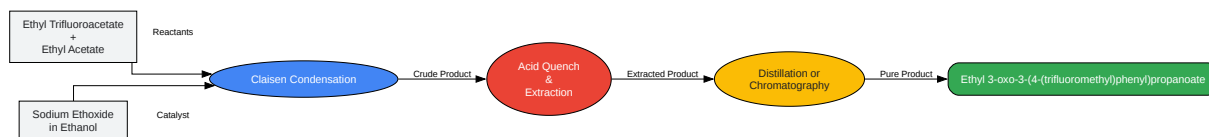
Applications in Drug Development and Research

Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate serves as a versatile building block in the synthesis of various heterocyclic compounds. The presence of the trifluoromethyl group is of particular interest in medicinal chemistry as it can enhance properties such as metabolic stability, lipophilicity, and binding affinity of the final drug candidates.^[6]

While this compound itself does not have a specified signaling pathway or direct mechanism of action, it is a crucial intermediate for creating more complex molecules that may exhibit a range of biological activities.

Visualization of Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate** via Claisen condensation.



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Caption: Generalized workflow for the synthesis of **Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate**.

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- To cite this document: BenchChem. [Ethyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate IUPAC nomenclature and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027834#ethyl-3-oxo-3-4-trifluoromethyl-phenyl-propanoate-iupac-nomenclature-and-synonyms]

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